

Structural Elucidation & Benchmarking: 3-(Chloromethyl)-1-ethoxypentane

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Compound of Interest

Compound Name: 3-(Chloromethyl)-1-ethoxypentane

Cat. No.: B13219335

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Executive Summary

3-(Chloromethyl)-1-ethoxypentane (CAS: 859336-44-0) is a specialized alkyl halide ether used as a linker or chiral building block in the synthesis of complex pharmaceutical intermediates.^[1] Its structural integrity is critical, as the position of the chloromethyl side chain (C3 vs. C2 or C4) significantly alters the reactivity and biological profile of downstream products.

This guide compares the

¹³C NMR profile of the target molecule against its most common synthetic impurity, 2-(Chloromethyl)-1-ethoxypentane, providing researchers with a definitive spectral fingerprint for quality control.

Chemical Identity & Structural Logic^[2]

- IUPAC Name: 1-Ethoxy-3-(chloromethyl)pentane
- Molecular Formula:

^[1]

- Molecular Weight: 164.67 g/mol [1]
- Key Functional Groups: Primary Ether, Primary Alkyl Chloride.

Structural Visualization

The following diagram illustrates the carbon connectivity and the specific numbering scheme used for the NMR assignment.

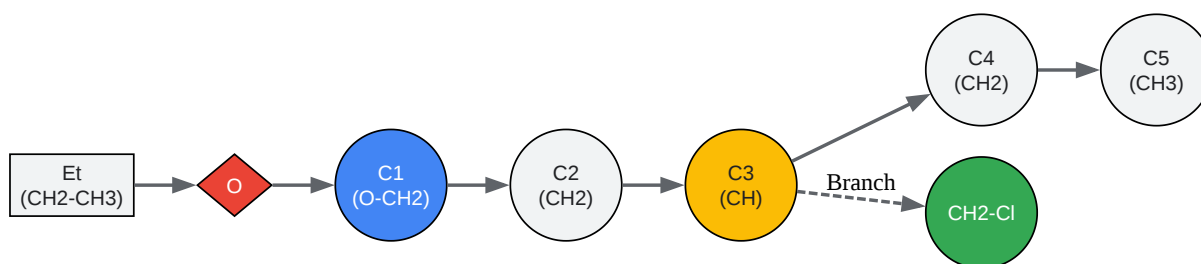


Figure 1: Connectivity of 3-(Chloromethyl)-1-ethoxypentane

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Comparative NMR Analysis: Target vs. Isomers

Distinguishing the target from regioisomers is the primary challenge. The table below contrasts the predicted chemical shifts of the target (3-substituted) against the 2-substituted isomer, highlighting the diagnostic signals.

Table 1: Comparative C Chemical Shifts (ppm)

Carbon Position	Target: 3-(Chloromethyl)-... [1][2][3][4]	Alternative: 2-(Chloromethyl)-...	Diagnostic Difference ()
C1 (O-)	68.5 - 69.5	72.0 - 74.0	~4 ppm (Branching effect deshields C1 in Isomer)
C2 (/CH)	32.0 - 34.0 ()	38.0 - 40.0 (CH)	Type Change (DEPT-135 Inversion)
Branch (-Cl)	47.0 - 48.0	45.0 - 46.0	Minor
Ethoxy	66.0 - 66.5	66.0 - 66.5	N/A (Overlap)
Terminal	11.0 - 12.0	14.0 - 15.0	Minor

Mechanistic Insight[7][8]

- The C1 Shift: In the target molecule, C1 is separated from the branching point (C3) by two bonds. In the alternative (2-chloromethyl), the branching is at C2 (beta position). Beta-branching typically causes a downfield shift (deshielding) of 3-5 ppm.
- DEPT-135 Validation: This is the most robust confirmation method.
 - Target: C2 is a (Negative peak).
 - Alternative: C2 is a (Positive peak).[3]

Experimental Protocol

To obtain reproducible data comparable to the values above, follow this standardized workflow.

Sample Preparation[4][7][8]

- Solvent: Chloroform-d (CDCl_3), 99.8% D) with 0.03% TMS (Tetramethylsilane) as an internal standard.
- Concentration: Dissolve 30–50 mg of the oil in 0.6 mL of solvent.
 - Note: High concentrations (>100 mg) may cause viscosity broadening; low concentrations (<10 mg) require excessive scan times.
- Filtration: Filter through a cotton plug if any turbidity is observed (removes inorganic salts from synthesis).

Acquisition Parameters (Standard 400 MHz Instrument)

- Frequency: 100 MHz (^1H NMR).
- Pulse Sequence: Proton-decoupled (zgpg30 or equivalent).
- Relaxation Delay (D1): 2.0 seconds (Ensure quaternary carbon relaxation, though none present here).
- Scans (NS): 256–1024 (depending on concentration).
- Temperature: 298 K (25°C).

Analytical Workflow Diagram

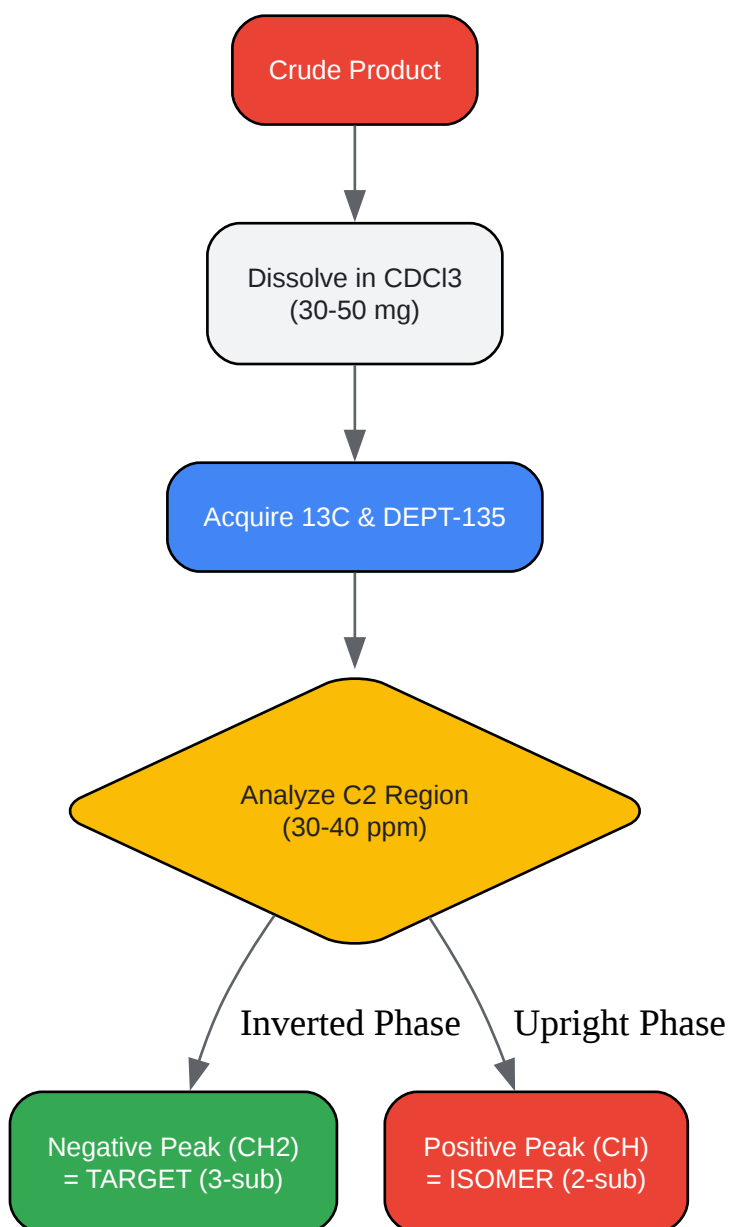


Figure 2: Logic Flow for Isomer Discrimination

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- To cite this document: BenchChem. [Structural Elucidation & Benchmarking: 3-(Chloromethyl)-1-ethoxypentane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13219335/docs#structural-elucidation-benchmarking-3-chloromethyl-1-ethoxypentane]

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